

Introduction to Di-tert-Butyl Phosphite: A Keystone Reagent

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Compound of Interest

Compound Name: *di-tert-Butyl phosphite*

Cat. No.: *B8811950*

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Di-tert-butyl phosphite (DTBP), with the CAS number 13086-84-5, is a dialkyl phosphite ester characterized by the presence of two sterically demanding tert-butyl groups.^{[1][2][3]} This structural feature imparts a unique combination of stability and reactivity, making it an invaluable reagent in modern organic chemistry.^[4] It is widely recognized as a crucial intermediate in the synthesis of pharmaceuticals, particularly antiviral agents and phosphonate prodrugs, and as a ligand in various metal-catalyzed cross-coupling reactions.^{[4][5]} The steric hindrance provided by the tert-butyl groups influences its reactivity, rendering it less reactive than less bulky phosphites but offering a favorable balance for many synthetic transformations.^[6]

Commercial Availability and Supplier Specifications

Di-tert-butyl phosphite is readily available from a range of chemical suppliers, ensuring a stable supply for research and development activities. The typical purity grades offered are generally between 95% and greater than 98%. When selecting a supplier, it is crucial to consider not only the purity but also the packaging and available quantities to suit the scale of the intended application.

Below is a summary of prominent suppliers and their typical product specifications for **di-tert-butyl phosphite**:

Supplier	Purity	CAS Number	Molecular Formula	Molecular Weight	Available Quantities
Thermo Scientific Chemicals	96%	13086-84-5	C ₈ H ₁₈ O ₃ P	193.20 g/mol	1 g, 5 g, 25 g
Sigma-Aldrich	95%	13086-84-5	C ₈ H ₁₉ O ₃ P	194.21 g/mol	1 g, 5 g
Santa Cruz Biotechnology	N/A	13086-84-5	C ₈ H ₁₉ O ₃ P	194.21 g/mol	Inquire
Alfa Chemistry	95%	13086-84-5	C ₈ H ₁₈ O ₃ P	193.20 g/mol	Inquire
Tokyo Chemical Industry (TCI)	>98.0%	13086-84-5	C ₈ H ₁₉ O ₃ P	194.21 g/mol	Inquire

Note: This table is a representative sample and not exhaustive. Researchers should always consult the supplier's specific product datasheet for the most current information.

Core Applications in Drug Discovery and Development

Di-tert-butyl phosphite's utility in the pharmaceutical industry is primarily centered on its role as a precursor for phosphonate-containing bioactive molecules and as a ligand in the synthesis of complex organic intermediates.

Synthesis of Phosphonate Prodrugs and Antiviral Agents

Phosphonates are often used as isosteric replacements for phosphates in drug design to enhance enzymatic interactions.[6] However, their high negative charge at physiological pH can impede cell membrane permeability.[6] A common strategy to overcome this is the use of

prodrugs, where the phosphonate moiety is masked with biolabile groups. **Di-tert-butyl phosphite** is a key starting material in the synthesis of such phosphonate prodrugs.[1][6][7]

A prominent example is its application in the synthesis of Tenofovir, a nucleotide reverse transcriptase inhibitor used in the treatment of HIV and hepatitis B.[1][8] The synthesis involves the hydroxymethylation of **di-tert-butyl phosphite**, followed by further functionalization and coupling to the nucleobase core.[8]

This protocol is adapted from a reported efficient and simple method.[8]

Materials:

- **Di-tert-butyl phosphite** (commercially available or freshly distilled)
- Paraformaldehyde
- Potassium carbonate (K_2CO_3)
- Acetonitrile (MeCN)

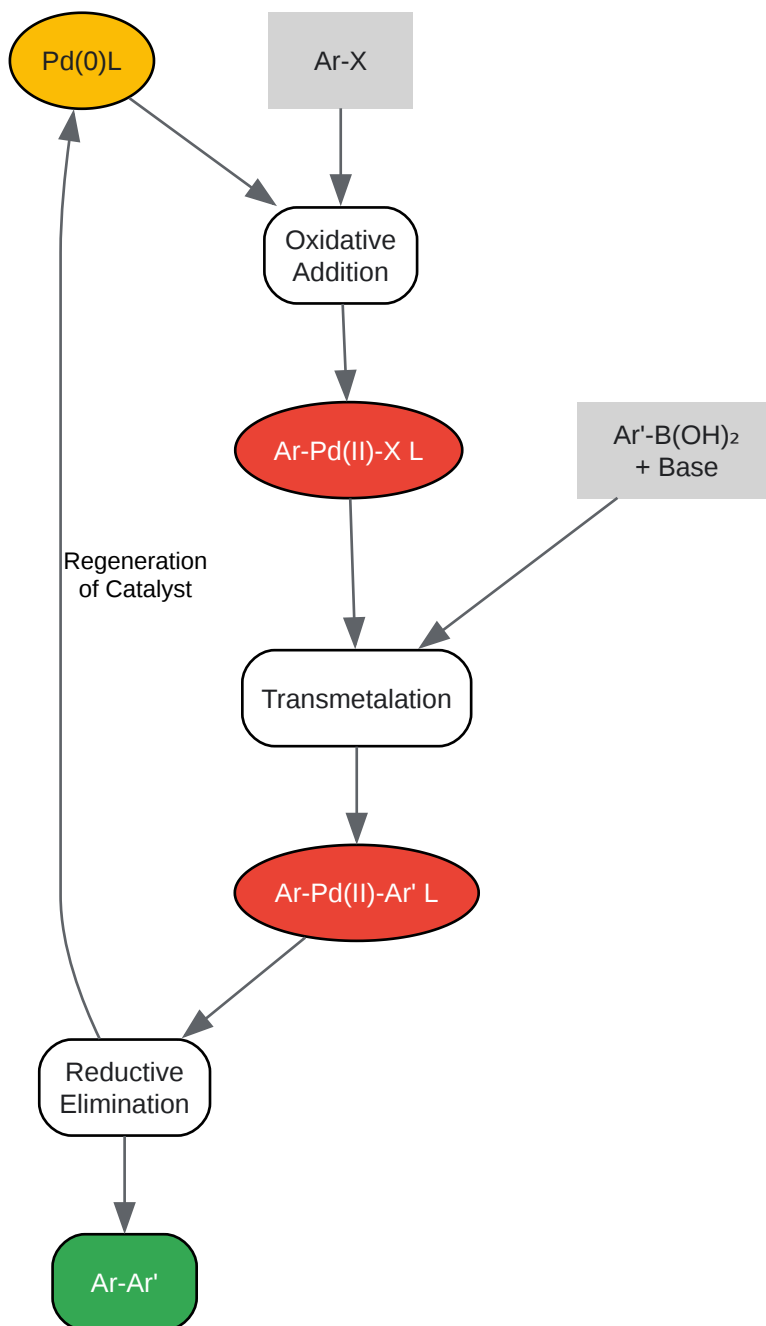
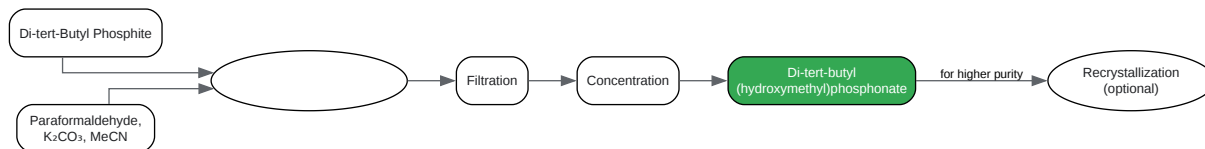
Procedure:

- To a stirred solution of **di-tert-butyl phosphite** (1.0 eq.) in acetonitrile, add solid paraformaldehyde (1.1 eq.) and potassium carbonate (0.2 eq.).
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by ^{31}P -NMR spectroscopy.
- Upon completion, filter the reaction mixture to remove the potassium carbonate.
- The filtrate can be concentrated under reduced pressure. The crude product, di-tert-butyl (hydroxymethyl)phosphonate, can often be used in the next step without further purification. For higher purity, recrystallization from acetonitrile may be performed.[8]

Causality Behind Experimental Choices:

- Paraformaldehyde: A solid source of formaldehyde that is easier to handle than aqueous formaldehyde solutions.[8]

- Potassium Carbonate: A mild base to catalyze the reaction.
- Acetonitrile: An appropriate solvent for the reactants.
- Purity of **Di-tert-butyl phosphite**: Using crude **di-tert-butyl phosphite** requires initial purity determination by ^{31}P -NMR to adjust the amount of paraformaldehyde, as an excess can lead to byproduct formation.[8]



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